

# An In-depth Technical Guide to 1-(2-Chloroethoxy)-2-ethoxyethane

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## Compound of Interest

**Compound Name:** 1-(2-Chloroethoxy)-1-ethoxyethane

**CAS No.:** 14689-96-4

**Cat. No.:** B3104267

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This guide provides a comprehensive technical overview of 1-(2-Chloroethoxy)-2-ethoxyethane, a chemical intermediate of interest to researchers, scientists, and professionals in drug development and organic synthesis. This document delves into its chemical identity, physicochemical properties, a representative synthetic protocol, and critical safety and handling procedures, grounded in established scientific principles.

## Introduction and Chemical Identity

1-(2-Chloroethoxy)-2-ethoxyethane (CAS No. 41771-35-1) is a bifunctional organic molecule featuring both an ether linkage and a chloroalkane group.<sup>[1][2][3]</sup> This structure makes it a versatile intermediate in organic synthesis, allowing for the introduction of the 2-(2-ethoxyethoxy)ethyl moiety into a target molecule. Its utility is particularly noted in the preparation of more complex molecules, including those with potential applications as synergists for herbicides.<sup>[1]</sup>

The precise nomenclature is crucial for distinguishing it from its isomers. The title compound specifies the chloroethoxy group at the '1' position and the ethoxy group at the '2' position of the ethane backbone.

## Physicochemical and Computed Properties

A thorough understanding of the physicochemical properties of 1-(2-Chloroethoxy)-2-ethoxyethane is fundamental for its application in experimental design, purification, and quality control. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H13ClO2	[1][2]
Molecular Weight	152.62 g/mol	[1][2]
CAS Number	41771-35-1	[1][4]
Density	1.006 g/cm <sup>3</sup>	[2]
Boiling Point	178.7 °C at 760 mmHg	[2]
Flash Point	50.8 °C	[2]
Vapor Pressure	1.32 mmHg at 25 °C	[2]
Refractive Index	1.417	[2]
XLogP3	0.8	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	6	[1]

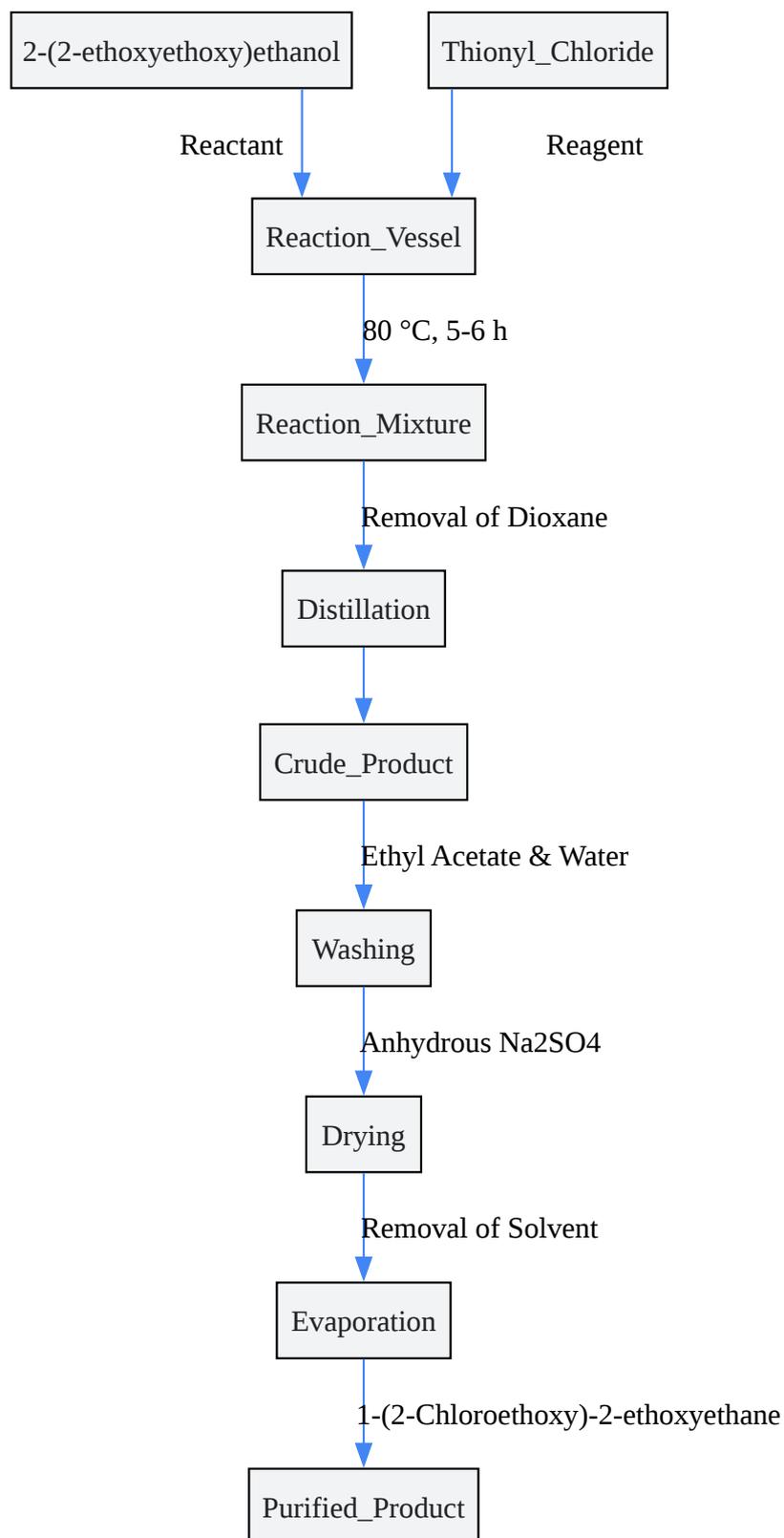
## Synthesis and Experimental Protocols

The synthesis of chloroalkanes from their corresponding alcohols is a fundamental transformation in organic chemistry. A common and effective method for this conversion is the use of a chlorinating agent such as thionyl chloride (SOCl<sub>2</sub>) or phosphorus trichloride (PCl<sub>3</sub>).<sup>[5]</sup> The following is a generalized protocol for the synthesis of 1-(2-Chloroethoxy)-2-ethoxyethane from 2-(2-ethoxyethoxy)ethanol.

Disclaimer: This protocol is for informational purposes only and should be executed by qualified personnel in a controlled laboratory setting. All necessary safety precautions must be rigorously followed.

## Generalized Synthetic Workflow

The conversion of the terminal alcohol in 2-(2-ethoxyethoxy)ethanol to a chloride is the key step. Thionyl chloride is often a preferred reagent for this transformation due to the gaseous nature of its byproducts ( $\text{SO}_2$  and  $\text{HCl}$ ), which simplifies purification.



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Caption: Generalized workflow for the synthesis of 1-(2-Chloroethoxy)-2-ethoxyethane.

## Step-by-Step Methodology

- **Reaction Setup:** In a well-ventilated chemical fume hood, a solution of 2-(2-ethoxyethoxy)ethanol and a base (e.g., pyridine, 3 equivalents) is prepared in a suitable solvent like dioxane. The mixture is heated to approximately 80 °C.[6]
- **Addition of Chlorinating Agent:** Thionyl chloride (2.2 equivalents) is added dropwise to the heated solution over a period of 2-3 hours to control the exothermic reaction and the evolution of gaseous byproducts.[6]
- **Reaction Monitoring:** The reaction is maintained at 80 °C for 5-6 hours after the addition is complete.[6] The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup and Purification:**
  - Upon completion, the reaction mixture is cooled to room temperature, and the solvent (dioxane) is removed under reduced pressure.[6]
  - The residue is taken up in ethyl acetate, and the resulting pyridinium salt is removed by filtration.[6]
  - The ethyl acetate solution is washed with water to remove any remaining water-soluble impurities.[6]
  - The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is evaporated to yield the crude product.
  - Further purification can be achieved by vacuum distillation.

## Safety, Handling, and Storage

As a chlorinated ether, 1-(2-Chloroethoxy)-2-ethoxyethane requires careful handling and storage to mitigate potential hazards. The following guidelines are based on best practices for handling similar chemical classes.

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific, comprehensive safety data sheet for this exact compound is not readily available, related compounds exhibit a range of hazards including flammability, acute toxicity if swallowed or inhaled, and skin and eye irritation.[7][8][9][10] Therefore, the following precautions are mandatory:

- **Engineering Controls:** All handling of 1-(2-Chloroethoxy)-2-ethoxyethane should be conducted in a properly functioning chemical fume hood.[11][12]
- **Personal Protective Equipment:**
  - **Eye Protection:** Chemical splash goggles are required.[12]
  - **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn.[13]
  - **Body Protection:** A lab coat and, if necessary, a chemical-resistant apron should be worn.[12]

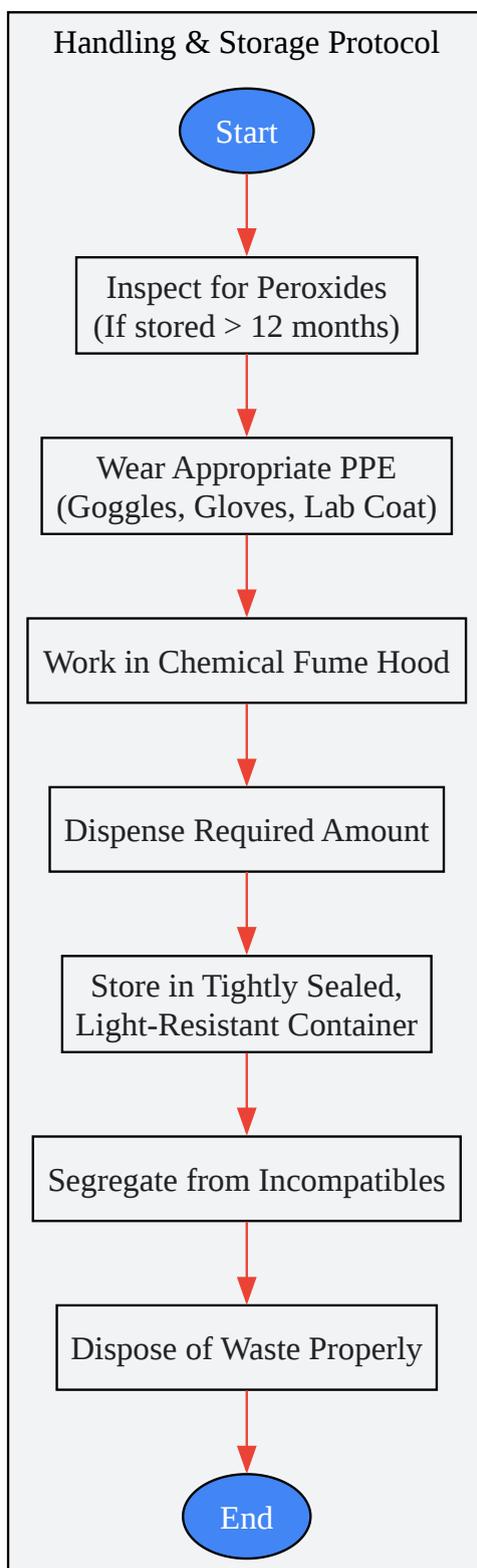
## Storage and Incompatibility

Ethers as a class of compounds are prone to the formation of explosive peroxides upon exposure to air and light, especially after prolonged storage.[11][14]

- **Storage Conditions:** Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area, away from sources of ignition.[11][12][13] Suitable storage locations include flammable storage cabinets.[11][13]
- **Peroxide Formation:** It is crucial to date containers upon receipt and upon opening.[11][14] Ethers should be tested for the presence of peroxides periodically, especially if they have been stored for an extended period.[14] The presence of white crystals around the cap can indicate peroxide formation, and in such cases, the container should not be moved, and expert assistance should be sought.[11]
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong acids, halogens, and sulfur compounds.[11][13]

## Spill and Waste Management

- Spill Response: In the event of a minor spill, absorb the material with an inert, dry absorbent and place it in a sealed container for disposal as hazardous waste.[\[11\]](#)[\[12\]](#) For larger spills, evacuate the area and seek assistance from trained emergency personnel.[\[12\]](#)[\[13\]](#)
- Waste Disposal: Dispose of waste materials in accordance with all applicable local, state, and federal regulations for hazardous chemical waste.[\[12\]](#)



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Caption: A logical workflow for the safe handling and storage of ether compounds.

## Conclusion

1-(2-Chloroethoxy)-2-ethoxyethane is a valuable chemical intermediate with well-defined physicochemical properties. Its synthesis can be achieved through standard organic chemistry transformations. Due to its chemical nature as a chlorinated ether, strict adherence to safety protocols for handling and storage is paramount to ensure the well-being of laboratory personnel and the integrity of the experimental work. This guide provides the foundational technical information necessary for its safe and effective use in a research and development setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(2-Chloroethoxy)-2-ethoxyethane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3104267#1-2-chloroethoxy-1-ethoxyethane-molecular-weight\]](https://www.benchchem.com/product/b3104267#1-2-chloroethoxy-1-ethoxyethane-molecular-weight)

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